

Isopulegyl Acetate: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling guidelines for **isopulegyl acetate**, a compound utilized in the fragrance and flavor industries.[1][2] The following sections detail its chemical and physical properties, toxicological data, and recommended procedures for safe laboratory use.

Chemical and Physical Properties

Isopulegyl acetate is a colorless liquid with a characteristic sweet, mint-like odor.[1][3] It is insoluble in water but soluble in oils and miscible with ethanol.[2]



Property	Value	Source	
Molecular Formula	C12H20O2	[4]	
Molecular Weight	196.29 g/mol		
CAS Number	89-49-6		
Appearance	Clear colorless liquid	[3]	
Odor	Sweet, mint-like, fresh, green- minty, leafy, sweet-fruity	[2][3]	
Boiling Point	104-105 °C at 10 mm Hg [3][4]		
Density	0.925 - 0.936 g/mL at 25 °C [2]		
Refractive Index	1.454 - 1.457 at 20 °C	[2]	
Flash Point	85.56 °C (186 °F)	[4][5]	
Solubility	Insoluble in water; soluble in oils; miscible in ethanol	[2]	

Toxicological Data

Toxicological evaluations indicate that **isopulegyl acetate** has low acute toxicity. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that it poses "no safety concern at current levels of intake when used as a flavouring agent".[2]



Endpoint	Result	Species	Source
Acute Oral Toxicity (LD50)	> 5000 mg/kg bw	Rat	[6]
Genotoxicity	Not expected to be genotoxic (based on read-across data)	[7]	
Skin Sensitization	No sensitization observed in humans at 8% solution	Human	[5]
Skin Sensitization (NESIL)	2500 μg/cm² (No Expected Sensitisation Induction Level, based on read- across data)	[7]	

Hazard Identification and GHS Classification

According to a large number of notifications to the ECHA C&L Inventory, **isopulegyl acetate** does not meet the criteria for classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2] However, some safety data sheets may recommend precautionary statements. It is important to consult the specific safety data sheet provided by the supplier.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available. However, such studies are typically conducted following internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

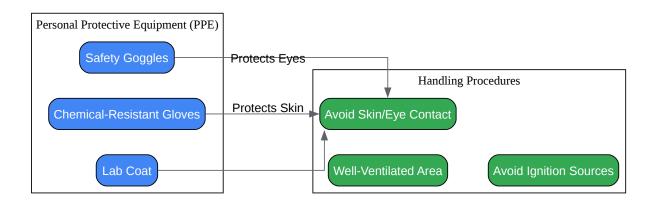
 Acute Oral Toxicity (OECD TG 423): This method involves the administration of the test substance to fasted animals in a stepwise procedure. The starting dose level is selected from one of four fixed levels. The outcome of the test is the estimation of a range for the LD50 value.



- In Vitro Skin Sensitization (e.g., OECD TG 442d, Direct Peptide Reactivity Assay DPRA):
 This in vitro method assesses the depletion of synthetic peptides containing cysteine or lysine following incubation with the test chemical to quantify its reactivity.
- Genotoxicity (e.g., OECD TG 471, Bacterial Reverse Mutation Test Ames Test): This test
 uses amino-acid requiring strains of Salmonella typhimurium and Escherichia coli to detect
 point mutations, which involve substitution, addition, or deletion of one or a few DNA base
 pairs.

Safety and Handling Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn when handling **isopulegyl acetate** to minimize exposure.



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Caption: Recommended Personal Protective Equipment for handling isopulegyl acetate.

Handling and Storage

Handle in a well-ventilated area to prevent the inhalation of vapors.[8]



- Keep away from heat, sparks, open flames, and other ignition sources.[9] Take precautionary measures against static discharge.[9] All equipment used must be grounded.[9]
- Store in a cool, well-ventilated area in a tightly closed container.[8][9]

First Aid Measures

- After eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[10] Seek medical attention if irritation persists.
- After skin contact: Wash off immediately with plenty of soap and water.[11] Remove contaminated clothing.
- After inhalation: Move to fresh air.[10] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[10][11]
- After ingestion: Clean mouth with water and drink plenty of water afterwards.[10] Do NOT induce vomiting.[12] Seek medical attention.

Accidental Release Measures

- Ensure adequate ventilation.[13]
- Remove all sources of ignition.[14]
- Wear appropriate personal protective equipment.[13]
- Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[14]
- Prevent the product from entering drains.

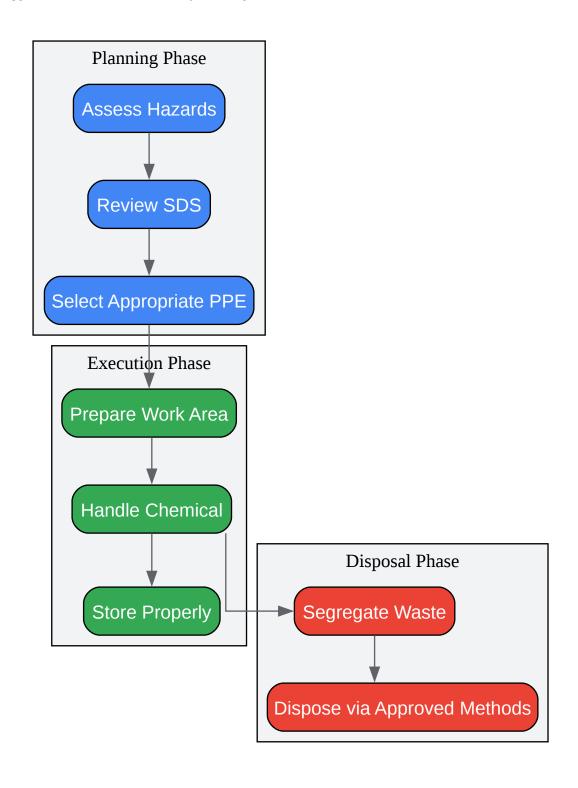
Fire-Fighting Measures

- Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire.
- Wear self-contained breathing apparatus if necessary.[13]



Logical Workflow for Safe Chemical Handling

The following diagram illustrates a standard workflow for the safe handling of a chemical like **isopulegyl acetate** in a laboratory setting.



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Caption: A logical workflow for the safe handling of laboratory chemicals.

Stability and Reactivity

Isopulegyl acetate is stable under normal storage and handling conditions.[15] Avoid strong oxidizing agents, heat, and sources of ignition.

In conclusion, **isopulegyl acetate** is a compound with low toxicity that can be handled safely by following standard laboratory procedures and utilizing appropriate personal protective equipment. Always consult the supplier-specific Safety Data Sheet (SDS) for the most current and detailed information.

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